

Safe Disposal of D-4'-Tetrahydropyranylglycine: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-4'-Tetrahydropyranylglycine*

Cat. No.: *B152280*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This guide provides essential safety and logistical information for the disposal of **D-4'-Tetrahydropyranylglycine**, ensuring compliance with safety regulations and promoting a secure laboratory environment.

Physicochemical and Hazard Profile

Understanding the properties and hazards of **D-4'-Tetrahydropyranylglycine** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data extracted from safety data sheets (SDS).

Property	Value	Source
Molecular Formula	C7H13NO3	[1]
Molecular Weight	159.18 g/mol	[1]
Melting Point	105 - 107 °C / 221 - 224.6 °F	[2]
Boiling Point	166 - 166.5 °C / 331 - 331.7 °F	[3]
Density	1.084 g/cm ³ at 25 °C / 77 °F	[3]
Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319)	
Precautionary Statements	P280, P302+P352, P305+P351+P338	[3]

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure that the following personal protective equipment is worn to minimize exposure risks.

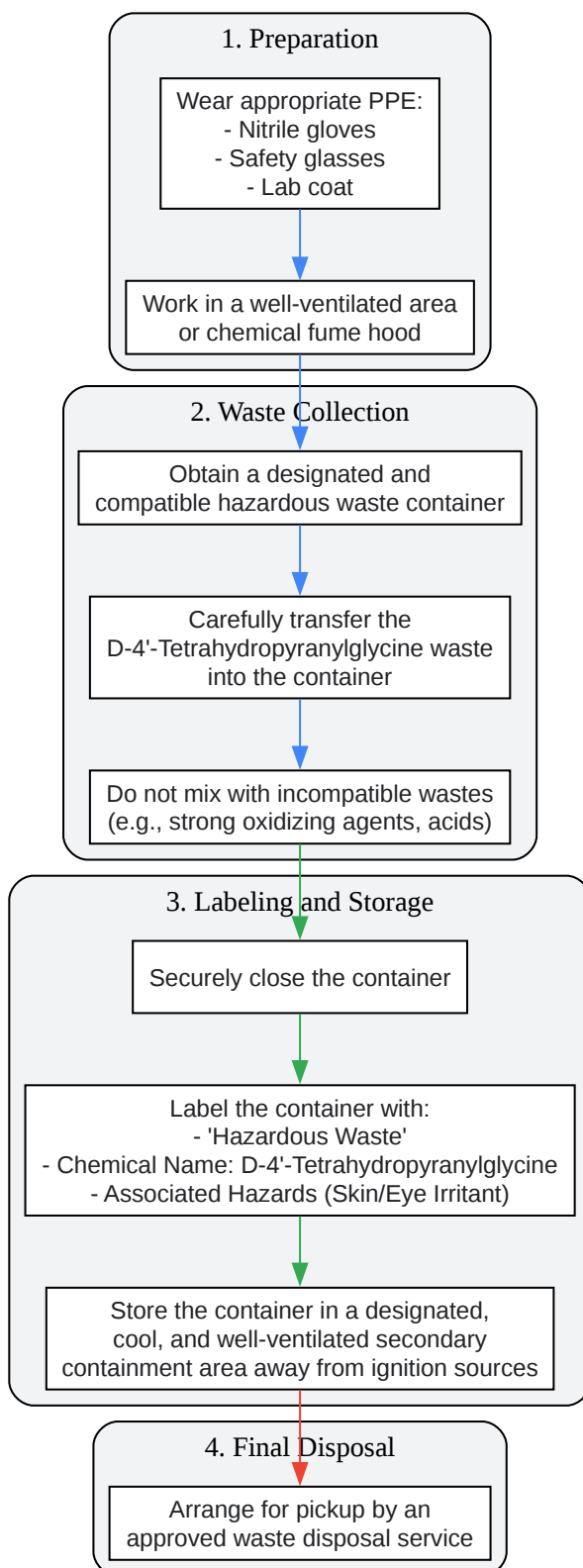
- **Hand Protection:** Wear nitrile rubber gloves with a minimum thickness of 0.4 mm. Be aware that the breakthrough time can be as short as 30 minutes. Always inspect gloves before use and use proper removal techniques.[3]
- **Eye/Face Protection:** Use safety glasses or goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[3]
- **Skin and Body Protection:** Wear a lab coat or flame-retardant antistatic protective clothing.[3]
- **Respiratory Protection:** If vapors or aerosols are generated, a respirator with an ABEK filter type is recommended.[3]

Step-by-Step Disposal Protocol

The disposal of **D-4'-Tetrahydropyranylglycine** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. Do not attempt

to dispose of this chemical down the drain.[4] It must be treated as hazardous chemical waste.

Experimental Workflow for Disposal



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Figure 1. Step-by-step workflow for the safe disposal of **D-4'-Tetrahydropyranylglycine**.

Spill Management

In the event of a spill, adhere to the following procedures:

- **Evacuate and Ventilate:** If the spill is large or in a poorly ventilated area, evacuate personnel and ensure the area is well-ventilated.
- **Containment:** For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the substance.
- **Cleanup:** Carefully collect the absorbed material and place it into a designated hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Waste Disposal:** The collected spill cleanup material must be disposed of as hazardous waste following the protocol outlined above.

First-Aid Measures

- **After Inhalation:** Move the person to fresh air.^{[2][3]}
- **In Case of Skin Contact:** Immediately remove all contaminated clothing. Rinse the skin with plenty of water or shower.^{[2][3]} If skin irritation occurs, seek medical advice.
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes.^[2] Remove contact lenses if present and easy to do. Continue rinsing.^[2] If eye irritation persists, get medical attention.
- **If Swallowed:** Rinse mouth. Call a poison center or doctor if you feel unwell.^[2]

By adhering to these detailed procedures, laboratory professionals can ensure the safe and responsible disposal of **D-4'-Tetrahydropyranylglycine**, fostering a culture of safety and environmental stewardship. Always consult your institution's specific hazardous waste

management guidelines and the full Safety Data Sheet (SDS) before handling any chemical.[5]
[6]

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Phone: (601) 213-4426

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